

Comparative Analysis of Solvent Yellow Dyes in Plastics: A Guide for Researchers

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Compound of Interest

Compound Name: Solvent yellow 19

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This guide provides a comprehensive comparative analysis of commonly used Solvent Yellow series dyes in various plastic resins. The selection of an appropriate colorant is critical for achieving desired aesthetic and functional properties in plastic products. This document aims to assist researchers, scientists, and drug development professionals in making informed decisions by presenting key performance data, detailed experimental methodologies, and visual representations of dye characteristics and testing workflows.

Performance Characteristics of Solvent Yellow Dyes

The following tables summarize the key quantitative performance indicators for a selection of Solvent Yellow dyes commonly used in the plastics industry. These parameters are crucial for determining the suitability of a dye for a specific application and processing condition.

Table 1: General Properties and Heat Stability of Selected Solvent Yellow Dyes

C.I. Name	Chemical Class	CAS Number	Melting Point (°C)	Heat Stability (°C)
Solvent Yellow 14	Monoazo	842-07-9	131 - 134	~260
Solvent Yellow 33	Quinoline	8003-22-3	239 - 244	~315
Solvent Yellow 93	Pyrazolone	4702-90-3	~181	>300
Solvent Yellow 114	Quinophthalone	7576-65-0	263 - 265	~300
Solvent Yellow 160:1	-	94945-27-4	-	Excellent
Solvent Yellow 163	Anthraquinone	13676-91-0	183 - 188	~300
Solvent Yellow 179	-	80748-21-6	115	~300

Table 2: Lightfastness and Suitable Resins for Selected Solvent Yellow Dyes

C.I. Name	Lightfastness (Blue Wool Scale 1-8)	Suitable Plastic Resins
Solvent Yellow 14	5-6	PVC, Polystyrene, Polyethylene.[1]
Solvent Yellow 33	Masstone: 7, Tint: 4	ABS, PMMA.[2]
Solvent Yellow 93	6-7	PS, SAN, PMMA, PC, PVC-U, PPO, PET.[3]
Solvent Yellow 114	7-8	PS, PET, ABS, PC.[4][5]
Solvent Yellow 160:1	Good	Plastics requiring fluorescent shades.[6]
Solvent Yellow 163	7-8	PS, ABS, PMMA, PC, PET.[2][7]
Solvent Yellow 179	7-8	PS, ABS, PMMA, PC, PET.[8]

Alternatives to Solvent Yellow Dyes

For applications demanding higher performance or specific properties, a range of organic and inorganic pigments serve as viable alternatives.

Table 3: Comparison with Alternative Yellow Colorants

Colorant Type	Example	Key Advantages	Key Disadvantages
Organic Pigments	Pigment Yellow 110, Pigment Yellow 191	High color strength, bright shades, good transparency.[9][10][11]	Generally lower heat and light stability compared to inorganic pigments.[9][10][11]
	Sicopal® Yellow, Colortherm® Yellow	Excellent heat, light, and weather fastness; do not migrate.[12]	Lower color strength and brightness compared to organic pigments and dyes.[9][10]
Inorganic Pigments			

Experimental Protocols

Detailed and standardized experimental protocols are essential for the accurate and reproducible assessment of dye performance in plastics.

Lightfastness Testing

Based on ISO 105-B02:2014

This method determines the resistance of the color of plastics to the action of an artificial light source representative of natural daylight (D65).[\[8\]](#)[\[13\]](#)[\[14\]](#)

- Apparatus: A xenon arc lamp apparatus is used, equipped with filters to simulate daylight through window glass.[\[14\]](#) The device must allow for controlled temperature and humidity.
- Reference Materials: A set of blue wool references (rated 1 to 8, with 8 being the highest fastness) are used for comparison.[\[8\]](#)[\[15\]](#)
- Procedure:
 - A specimen of the colored plastic is prepared and mounted on a card alongside the blue wool references.
 - The specimens and references are exposed to the xenon arc lamp under specified conditions of temperature and humidity.
 - The exposure is continued until a specified contrast (e.g., grade 4 on the grey scale for assessing change in color) is observed between the exposed and unexposed parts of the blue wool reference corresponding to the expected lightfastness of the sample.
 - The change in color of the test specimen is then assessed by comparing it to the changes in the blue wool references.
- Assessment: The lightfastness is rated on a scale of 1 to 8, corresponding to the blue wool reference that shows a similar degree of fading.[\[15\]](#)

Heat Stability Testing

Based on ASTM D3012

This method is used to estimate the resistance of plastics to accelerated aging by heat in the presence of air.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

- Apparatus: A forced-draft oven equipped with a specimen rotator to ensure uniform exposure.[\[16\]](#)[\[17\]](#)[\[18\]](#)
- Procedure:
 - Molded plastic specimens of a standard size (e.g., 10 mm x 50 mm x 1 mm) are prepared.[\[17\]](#)
 - The specimens are mounted on the rotator within the oven.
 - The oven is set to a specified high temperature (e.g., 200°C, 220°C, etc., in intervals).[\[19\]](#)
 - The specimens are exposed for a predetermined duration.
- Assessment: After exposure, the specimens are visually examined for any change in color, such as discoloration, degradation, or other signs of thermal instability. The temperature at which a discernible color change occurs is considered the heat stability limit.[\[18\]](#)[\[19\]](#)

Migration Resistance Testing

Based on FDA 21 CFR 175.300

This regulation provides a framework for testing resinous and polymeric coatings for food contact, which can be adapted for assessing dye migration from plastics.[\[21\]](#)

- Food Simulants: A range of food-simulating solvents are used, such as 10% ethanol, 50% ethanol, and fatty food simulants, depending on the intended application of the plastic.
- Procedure:
 - The colored plastic sample is exposed to the appropriate food simulant for a specified time and at a temperature that represents the intended conditions of use.

- The food simulant is then analyzed to determine the amount of substance that has migrated from the plastic.
- Assessment: The quantity of migrated substance is measured and compared against the limits set by the regulation. This provides an indication of the dye's propensity to migrate out of the plastic matrix. It is important to note that these are quality control test methods and not migration protocols for all applications.[22]

Color Strength Measurement

Based on ISO 787-24

This standard describes a photometric method for determining the relative tinting strength of colored pigments.[3][7][23][24][25]

- Principle: The method is based on the Kubelka-Munk theory, which relates the reflectance of a colored sample to its absorption (K) and scattering (S) coefficients. The color strength is proportional to the K/S value.[26]
- Procedure:
 - A standard dispersion of the dye in a white pigment paste (e.g., with titanium dioxide) is prepared.
 - A similar dispersion of the test sample is prepared at the same concentration.
 - The reflectance of both the standard and the test sample dispersions are measured using a spectrophotometer.
- Calculation: The relative tinting strength is calculated from the K/S values of the sample and the standard.[26]

Visualizations

The following diagrams illustrate the chemical structures of key Solvent Yellow dyes and a generalized workflow for evaluating their performance in plastics.

Solvent Yellow 163 (Anthraquinone)

C26H16O2S2

Solvent Yellow 114 (Quinophthalone)

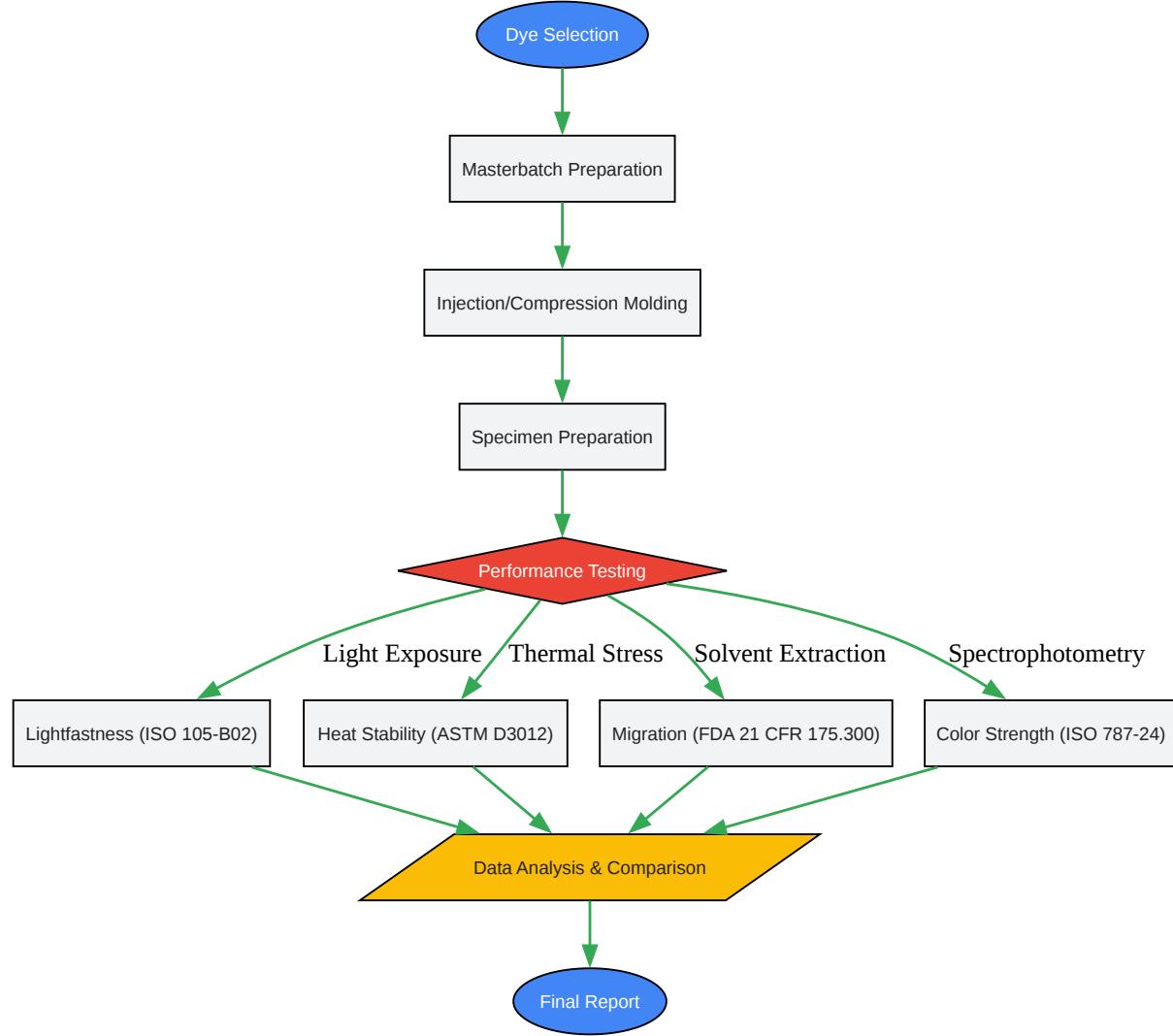
C18H11NO3

Solvent Yellow 93 (Pyrazolone)

C21H18N4O2

Solvent Yellow 14 (Monoazo)

C16H12N2O

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